

Personal protective equipment for handling Urethane-13C,15N

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Compound of Interest

Compound Name: Urethane-13C,15N

Cat. No.: B15558035

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Essential Safety and Handling Guide for Urethane-13C,15N

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Urethane-13C,15N**. Urethane is recognized as a probable human carcinogen, a mutagen, and a teratogen, necessitating stringent safety measures to minimize exposure.^{[1][2]} The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

Health Hazard Information

Urethane can be absorbed through the skin and is harmful if inhaled or ingested.^[1] Acute exposure can lead to irritation of the eyes, skin, and respiratory tract, with higher exposures potentially causing dizziness, headache, and nausea.^[1] Chronic exposure carries more severe risks, including potential damage to the kidneys, liver, brain, and bone marrow.^[1]

Quantitative Data Summary

While specific occupational exposure limits for **Urethane-13C,15N** have not been established, the data for urethane and related compounds provide a baseline for safe handling.^{[1][2][3]} All contact with urethane should be minimized to the lowest possible level.^[2]

Property	Value
Chemical Formula	C ₃ H ₇ NO ₂ (for unlabeled urethane)
Appearance	Colorless crystals or white powder[4]
Boiling Point	182-184 °C[4][5]
Melting Point	47-51 °C[5]
Vapor Pressure	10 mm Hg @ 77.8 °C[5]
Solubility	Soluble in water and alcohol[4]
Oral LD50 (Rat)	1809 mg/kg[4][5]
Occupational Exposure Limits	No specific limits established for Urethane.[1][2] For related isocyanates (TDI and MDI), the OSHA Permissible Exposure Limit (PEL) is 0.02 ppm (Ceiling), and the ACGIH Threshold Limit Value (TLV) is 0.005 ppm (8-hour TWA).[3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Designated Area: All work with **Urethane-13C,15N** must be conducted in a designated area, such as a certified chemical fume hood.[2]
- Ventilation: Ensure adequate ventilation to keep airborne concentrations below exposure limits.[5]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible.[5]

2. Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves (e.g., nitrile) at all times.[5]

- Eye Protection: Use chemical splash goggles or a face shield.[\[5\]](#)
- Lab Coat: A lab coat or chemical-resistant apron is mandatory to prevent skin contact.[\[5\]](#)
- Respiratory Protection: If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator is required.[\[6\]](#)

3. Handling and Experimental Work:

- Weighing: Handle solid **Urethane-13C,15N** in a fume hood to avoid inhalation of dust.
- Solution Preparation: Prepare solutions within the fume hood.
- Spill Prevention: Use secondary containment for all containers of **Urethane-13C,15N**.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[5\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)

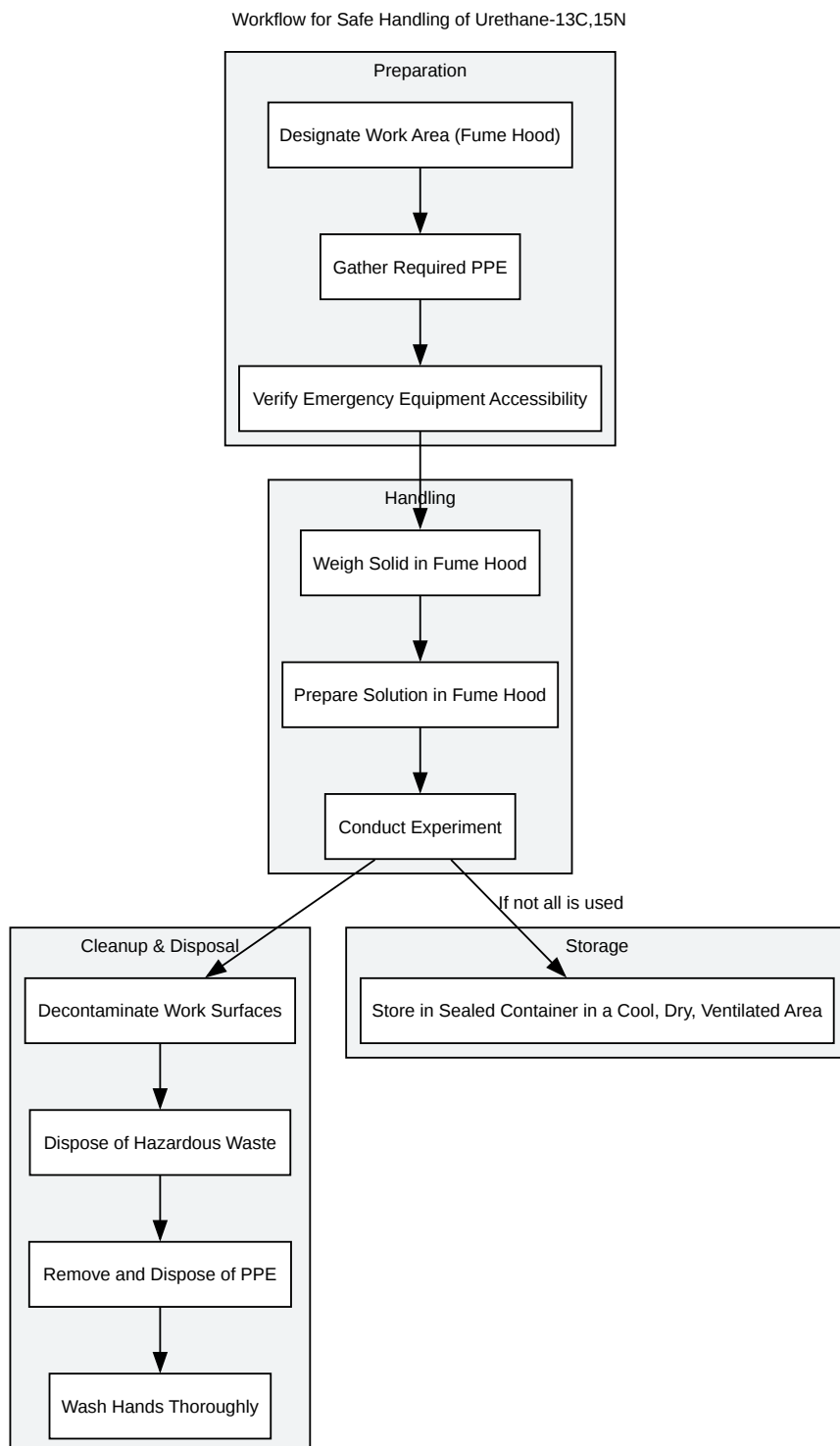
4. Storage:

- Container: Store **Urethane-13C,15N** in a tightly sealed, properly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
- Security: Store in a locked cabinet or area with restricted access.[\[5\]](#)

Disposal Plan

- Waste Collection: All waste materials contaminated with **Urethane-13C,15N**, including empty containers, disposable PPE, and spill cleanup materials, must be collected in a designated, sealed hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name.
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[7\]](#)

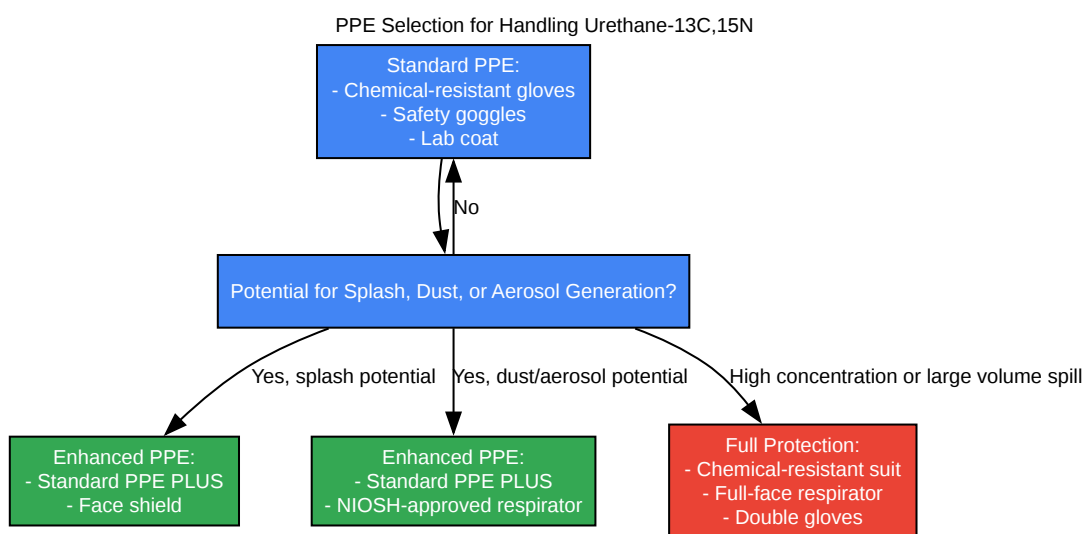
Visual Workflow for Handling Urethane-13C,15N



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Caption: This diagram outlines the procedural steps for the safe handling of **Urethane-13C,15N**.

Personal Protective Equipment (PPE) Selection Logic



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Caption: This flowchart guides the selection of appropriate PPE based on the handling risk.

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